

Application Notes and Protocols for TVB-3664 in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **TVB-3664**, a potent and selective Fatty Acid Synthase (FASN) inhibitor, in cell culture experiments.

Introduction

TVB-3664 is an orally bioavailable, reversible, and selective inhibitor of FASN with demonstrated anti-tumor activity in various cancer models.[1][2] It acts by blocking the β -ketoacyl synthase (KS) domain of FASN, thereby inhibiting de novo lipogenesis, a metabolic pathway often upregulated in cancer cells to support rapid proliferation and survival.[3] Inhibition of FASN by **TVB-3664** leads to reduced protein palmitoylation, disruption of oncogenic signaling pathways such as Akt and Erk1/2, and induction of metabolic stress and apoptosis in cancer cells.[1][3][4]

Physicochemical Properties and Solubility

Proper handling and solubilization of **TVB-3664** are critical for obtaining reliable and reproducible experimental results.

Table 1: Physicochemical Properties of TVB-3664



Property	Value	Reference
Molecular Formula	C25H23F3N4O2	[2]
Molecular Weight	468.47 g/mol	[2]
Appearance	White to off-white solid	[2]
CAS Number	2097262-58-1	[2]

Table 2: Solubility of TVB-3664

Solvent	Solubility	Notes	Reference
DMSO	~10 mg/mL (~21.35 mM)	Use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can reduce solubility. Sonication may be required.	[1][2]
DMSO	50 mg/mL (106.73 mM)	Sonication is recommended.	[5]
DMSO	94 mg/mL (~200.65 mM)	Use of fresh DMSO is critical as moisture can decrease solubility.	[6]
Ethanol	50 mg/mL	[6]	
Water	Insoluble	[6]	_

Experimental Protocols Preparation of TVB-3664 Stock Solution

Materials:

• TVB-3664 powder



- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Protocol:

- Equilibrate the **TVB-3664** powder to room temperature before opening the vial to prevent moisture condensation.
- Aseptically weigh the desired amount of TVB-3664 powder.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM, 20 mM, or 50 mM). It is highly recommended to use newly opened DMSO.[2]
- Vortex the solution thoroughly to dissolve the compound. If necessary, sonicate the solution in a water bath for short intervals to aid dissolution.[2][5]
- Once completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles.[1]
- Store the stock solution aliquots at -20°C or -80°C.[1]

Table 3: Storage and Stability of TVB-3664 Solutions

Storage Condition	Shelf Life	Reference
Powder at -20°C	3 years	[2]
Powder at 4°C	2 years	[2]
In solvent at -80°C	6 months to 2 years	[1][2]
In solvent at -20°C	1 month to 1 year	[1][2]

Preparation of Working Solutions for Cell Culture



Materials:

- TVB-3664 stock solution (e.g., 10 mM in DMSO)
- · Complete cell culture medium appropriate for the cell line
- Sterile tubes

Protocol:

- Thaw a single-use aliquot of the **TVB-3664** stock solution at room temperature.
- Calculate the volume of stock solution required to achieve the desired final working concentration in your cell culture medium.
- Perform a serial dilution of the stock solution in complete cell culture medium to prepare the
 final working concentrations. Note: It is crucial to add the stock solution to the medium and
 mix immediately to avoid precipitation. The final concentration of DMSO in the cell culture
 medium should be kept low (typically ≤ 0.1%) to minimize solvent-induced toxicity.
- Include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the cell culture medium without the compound.
- Add the freshly prepared working solutions to your cell cultures.

Table 4: Exemplary Working Concentrations of TVB-3664 in Cell Culture

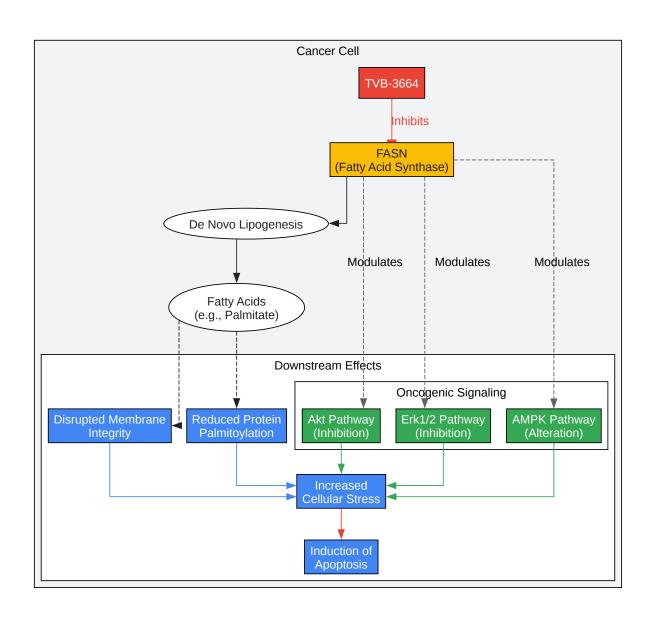


Cell Line(s)	Concentration Range	Treatment Duration	Observed Effect	Reference
CaCo2, HT29, LIM2405	0 - 1 μΜ	7 days	Anti-tumor activity	[1][2]
Calu-6, A549	50 nM	48 - 72 hours	Reduced tubulin palmitoylation and mRNA expression	[6]
Primary Colorectal Cancer (CRC) cells (Pt 93, Pt 130)	0.2 μΜ	6 days	Increased CD36 expression	[7]

Signaling Pathway and Experimental Workflow TVB-3664 Mechanism of Action

TVB-3664 primarily targets Fatty Acid Synthase (FASN), a key enzyme in the de novo lipogenesis pathway. By inhibiting FASN, **TVB-3664** disrupts the synthesis of fatty acids, which are essential for various cellular processes in cancer cells, including membrane formation, energy storage, and protein modification. This disruption leads to downstream effects on several oncogenic signaling pathways.





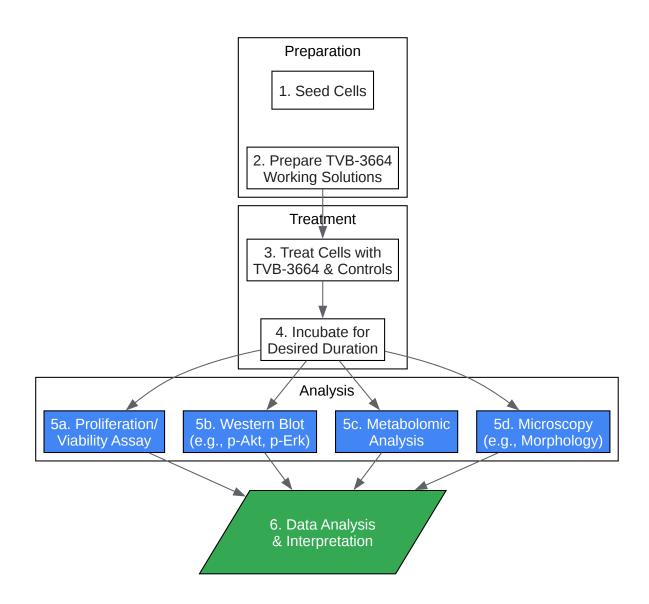
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Caption: Mechanism of action of **TVB-3664** in cancer cells.



Experimental Workflow for Cell-Based Assays

The following diagram outlines a general workflow for assessing the effects of **TVB-3664** on cultured cells.



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Caption: General experimental workflow for TVB-3664 cell-based assays.



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